

Oxaprozin bioequivalence study enteric coated tablets

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Compound Focus: Oxaprozin

CAS No.: 21256-18-8

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Bioequivalence Data for Oxaprozin Tablets

The table below summarizes the key findings from a bioequivalence study of two **oxaprozin** enteric-coated tablet formulations in 20 healthy volunteers [1].

Parameter	Reference Preparation	Test Preparation
$AUC_{0 \rightarrow 264h}$ ($\mu\text{g}\cdot\text{h}/\text{mL}$) $4,917.44 \pm 629.57$ $4,604.30 \pm 737.83$	C_{max} ($\mu\text{g}/\text{mL}$) 52.34 ± 7.68 48.66 ± 4.87	T_{max} (h) 18.70 ± 2.27 19.30 ± 1.63
Relative Bioavailability		$94.0\% \pm 13.7\%$

Conclusion & Bioequivalence Assessment: The study concluded that the test and reference formulations showed no significant difference in their main pharmacokinetic parameters. The 90% confidence intervals for the ratios of AUC and C_{max} fell within the standard bioequivalence acceptance range (80%-125%). Therefore, the two formulations were considered bioequivalent [1].

Experimental Protocol for Oxaprozin Analysis

The study used a validated High-Performance Liquid Chromatography (HPLC) method to determine **oxaprozin** concentration in plasma [1].

- **Chromatographic Conditions:**
 - **Column:** C18 column
 - **Mobile Phase:** Methanol and 12.5 mmol/L ammonium acetate buffer solution in a ratio of 71:29, with the buffer pH adjusted to 3.0.
 - **Detection:** Not explicitly stated, but commonly UV detection is used.
- **Sample Preparation:** Plasma samples underwent **protein precipitation** before injection into the HPLC system [1].
- **Method Validation:**
 - **Linearity:** The method was linear across a concentration range of 0.50 to 70.56 $\mu\text{g}\cdot\text{mL}^{-1}$.
 - **Precision:** The intra-day and inter-day precision, measured as Relative Standard Deviation (RSD), were less than 12.33% and 10.42%, respectively [1].
- **Study Design:** A randomized, two-way crossover study. Each of the 20 healthy volunteers received a single 0.4 g dose of both the test and reference preparations after an overnight fast, with a washout period between doses [1].

Protocol Overview from a Similar Enteric-Coated Drug Study

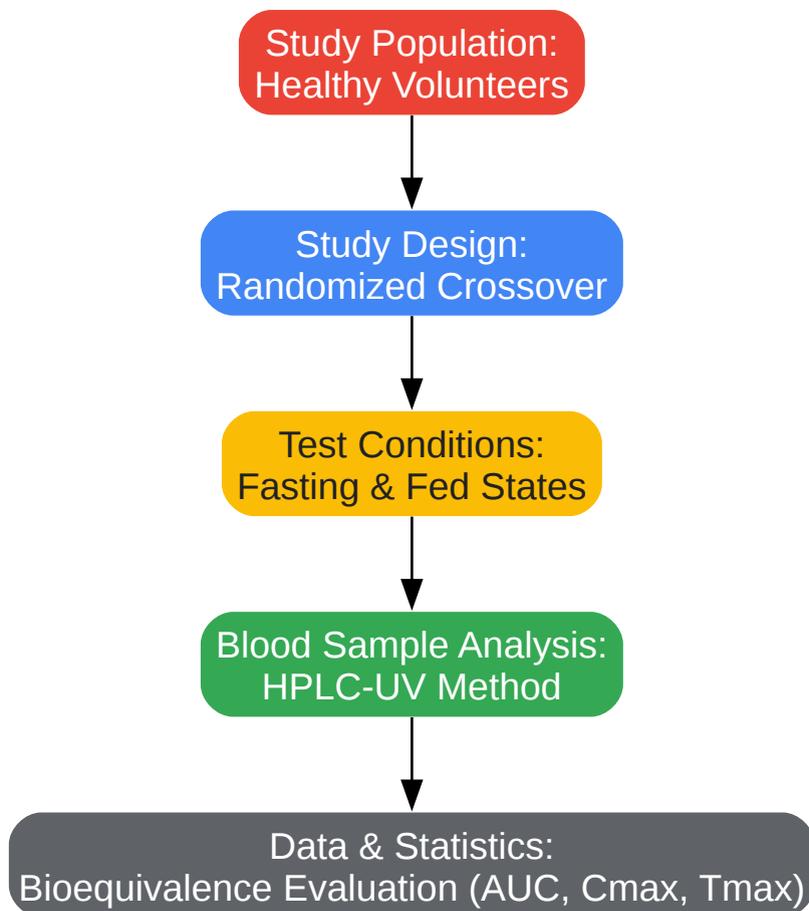
Since details on the **oxaprozin** study's execution are limited, the protocol from a bioequivalence study on **enteric-coated omeprazole** provides a robust reference for standard practices [2].

- **Objective:** To investigate the relative bioavailability and bioequivalence of two enteric-coated omeprazole formulations under both fasting and fed conditions [2].
- **Overall Design:** An open-label, single-center study consisting of two consecutive randomized, two-period, two-way crossover trials (one under fasting conditions, the other under fed conditions) [2].
- **Dosing and Sampling:** Healthy volunteers received repeated once-daily doses for 7 days to account for the drug's time-dependent pharmacokinetics. On day 7, blood samples were collected over 12 hours for plasma concentration analysis [2].

- **Analytical Method:** Omeprazole plasma concentrations were quantified using a validated reverse-phase HPLC method with UV detection (HPLC-UV) [2].

This workflow can be represented by the following diagram, which illustrates the key stages of a typical bioequivalence study for enteric-coated formulations:

Bioequivalence Study Workflow for Enteric-Coated Tablets



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References

1. [Determination of oxaprozin in human plasma with high performance...] [pubmed.ncbi.nlm.nih.gov]
2. - Enteric Forms of Omeprazole in Fasting and Fed Conditions Coated [medscape.com]

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